

# Dodecyltrichlorosilane chemical properties and CAS number

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# Dodecyltrichlorosilane: A Comprehensive Technical Guide

CAS Number: 4484-72-4

**Dodecyltrichlorosilane** (DTS) is a versatile organosilicon compound with the chemical formula C12H25Cl3Si.[1][2][3][4] It is characterized by a long dodecyl alkyl chain attached to a silicon atom which is also bonded to three chlorine atoms.[2] This structure imparts a dual reactivity that makes it a valuable intermediate and functionalizing agent in a wide range of applications, from advanced materials science to potential roles in biomedical fields.[1][5][6] This technical guide provides an in-depth overview of the chemical properties, synthesis, reactivity, and applications of **dodecyltrichlorosilane**, tailored for researchers, scientists, and drug development professionals.

# **Chemical and Physical Properties**

**Dodecyltrichlorosilane** is a colorless to yellowish transparent liquid with a sharp, pungent odor similar to hydrochloric acid.[7][8] It is a combustible liquid, though it may require some effort to ignite.[9][10] Key physical and chemical properties are summarized in the table below for easy reference.

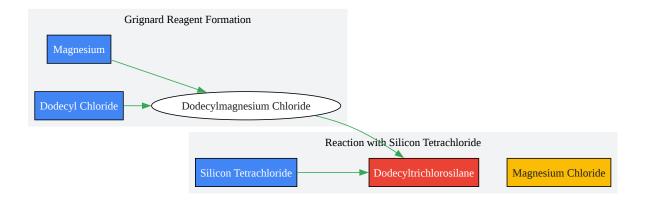


Property	Value	Source(s)
CAS Number	4484-72-4	[1][2][3][4][7][8][11]
Molecular Formula	C12H25Cl3Si	[1][2][3][4][9]
Molecular Weight	303.8 g/mol	[1][9][11]
Appearance	Colorless to yellow liquid	[1][7][8][9]
Odor	Pungent, like hydrochloric acid	[1][7][8][9]
Boiling Point	>300 °F (>149 °C) at 760 mmHg	[1][7][10][11]
Melting Point	-30 °C	[8]
Flash Point	>150 °F (>65 °C)	[1][7][8][10][11]
Density	1.026 - 1.03 g/mL at 20-25 °C	[1][8]
Refractive Index (n20/D)	1.454	[7]
Solubility	Soluble in organic solvents. Reacts with water.	[7]

# **Synthesis of Dodecyltrichlorosilane**

The primary industrial method for synthesizing **dodecyltrichlorosilane** is through a Grignard reaction.[9] This involves the reaction of dodecylmagnesium chloride with silicon tetrachloride.





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#### Grignard Synthesis of **Dodecyltrichlorosilane**

### **Experimental Protocol: Grignard Synthesis**

A general protocol for a Grignard reaction to synthesize an organosilane is as follows. Note that specific quantities and conditions would need to be optimized for **dodecyltrichlorosilane**.

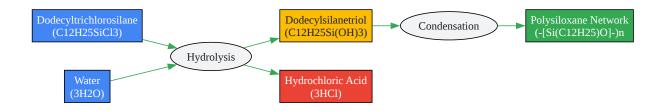
- Apparatus Setup: A dry, three-necked flask is equipped with a reflux condenser, a dropping funnel, and a nitrogen or argon inlet to maintain an inert atmosphere.
- Grignard Reagent Preparation: Magnesium turnings are placed in the flask. A solution of 1chlorododecane in an anhydrous ether solvent (such as diethyl ether or tetrahydrofuran) is added dropwise from the dropping funnel. A small crystal of iodine can be added to initiate the reaction. The mixture is typically refluxed to ensure complete formation of the Grignard reagent, dodecylmagnesium chloride.
- Reaction with Silicon Tetrachloride: The Grignard reagent solution is cooled in an ice bath. A
  solution of silicon tetrachloride in anhydrous ether is then added dropwise. This reaction is
  exothermic and the temperature should be carefully controlled.



Workup and Purification: After the reaction is complete, the mixture is quenched, typically
with a saturated aqueous solution of ammonium chloride. The organic layer is separated,
washed, dried, and the solvent is removed. The crude dodecyltrichlorosilane is then
purified by vacuum distillation.

# **Reactivity and Hydrolysis**

The silicon-chlorine bonds in **dodecyltrichlorosilane** are highly reactive towards nucleophiles, with the most significant reaction being hydrolysis.[1] When exposed to moisture or water, **dodecyltrichlorosilane** reacts vigorously to produce dodecylsilanetriol and hydrochloric acid. [1][9] The silanetriol is unstable and readily undergoes condensation to form polysiloxane networks. This reactivity is the basis for its use in surface modification.



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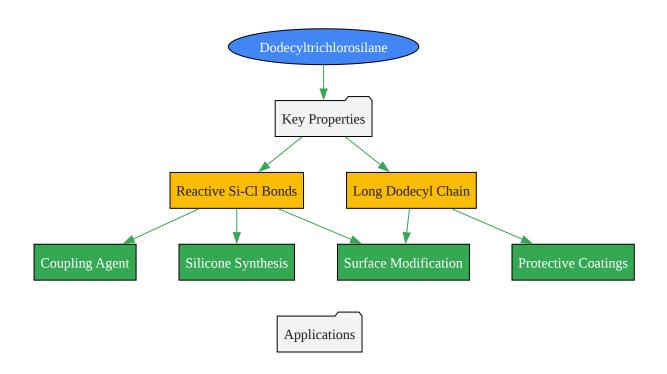
Hydrolysis and Condensation of **Dodecyltrichlorosilane** 

This rapid hydrolysis and the corrosive nature of the hydrochloric acid byproduct necessitate careful handling in a moisture-free environment.[1]

### **Applications in Research and Development**

The unique properties of **dodecyltrichlorosilane** make it a valuable tool in various research and industrial applications.





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#### Relationship between Properties and Applications

- Surface Modification: It is widely used to create hydrophobic surfaces on materials like glass, silica, and metals.[1][5] This is crucial in applications requiring water repellency.
- Coupling Agent: Dodecyltrichlorosilane acts as a coupling agent in adhesives, sealants, and composite materials, enhancing the adhesion between organic polymers and inorganic substrates.[1][5][6]
- Synthesis of Silicones: It serves as a key intermediate in the synthesis of a variety of organosilicon compounds, including specialized silicones and siloxanes.[1][5]
- Biomedical Applications: In the realm of drug development and biomedical research, the
  ability to modify surfaces is critical. **Dodecyltrichlorosilane** can be used to alter the surface
  properties of materials, potentially affecting protein adsorption and cell behavior.[1]



# **Experimental Protocol: Surface Modification**

A general procedure for modifying a silica-based surface with **dodecyltrichlorosilane** is as follows:

- Substrate Preparation: The substrate (e.g., glass slide, silicon wafer) is thoroughly cleaned to remove organic contaminants. This can be achieved by sonication in solvents like acetone and ethanol, followed by drying.
- Surface Activation: To ensure a high density of hydroxyl groups, the surface is often activated
  using methods such as oxygen plasma treatment or immersion in a piranha solution (a
  mixture of sulfuric acid and hydrogen peroxide handle with extreme caution).
- Silanization: The activated substrate is immersed in a solution of **dodecyltrichlorosilane** in an anhydrous solvent (e.g., toluene) under an inert atmosphere. The concentration of the silane and the reaction time will influence the quality of the resulting monolayer.
- Rinsing and Curing: After the desired reaction time, the substrate is removed from the solution and rinsed with the solvent to remove any unreacted silane. It is then typically cured at an elevated temperature to promote the formation of a stable siloxane network.

### Safety and Handling

**Dodecyltrichlorosilane** is a corrosive and hazardous material that requires strict safety precautions.[1][10][12]

- Hazards: It causes severe skin burns and eye damage.[12][13][14] Inhalation of its vapors
  can irritate the mucous membranes.[7] It reacts violently with water, releasing toxic and
  corrosive hydrogen chloride gas.[7][9][10]
- Personal Protective Equipment (PPE): When handling, it is imperative to wear appropriate
  PPE, including chemical-resistant gloves (neoprene or nitrile rubber), chemical safety
  goggles or a face shield, and protective clothing.[1][12] Work should be conducted in a wellventilated area, preferably a fume hood.[1][12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from moisture, acids, alcohols, and oxidizing agents.[12][14] The material is moisture-sensitive



and should be stored under an inert gas.[14]

• First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with plenty of water.[12][14] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention.[12][14] If inhaled, move the person to fresh air.[12][14] If ingested, rinse the mouth with water and do not induce vomiting; seek immediate medical attention.[12][14]

#### NFPA 704 Rating:

Category	Rating
Health	3
Flammability	1
Instability/Reactivity	2
Special	W (Water Reactive)

(Source: Alfa Chemistry[8])

This guide provides a foundational understanding of **dodecyltrichlorosilane** for professionals in research and development. Its versatile chemistry and significant reactivity profile make it a compound of interest for creating advanced materials and functionalized surfaces. Adherence to strict safety protocols is paramount when working with this chemical.

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